

# how does isopyrazam inhibit fungal respiration

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## Compound Focus: Isopyrazam

CAS No.: 881685-58-1

Cat. No.: S659206

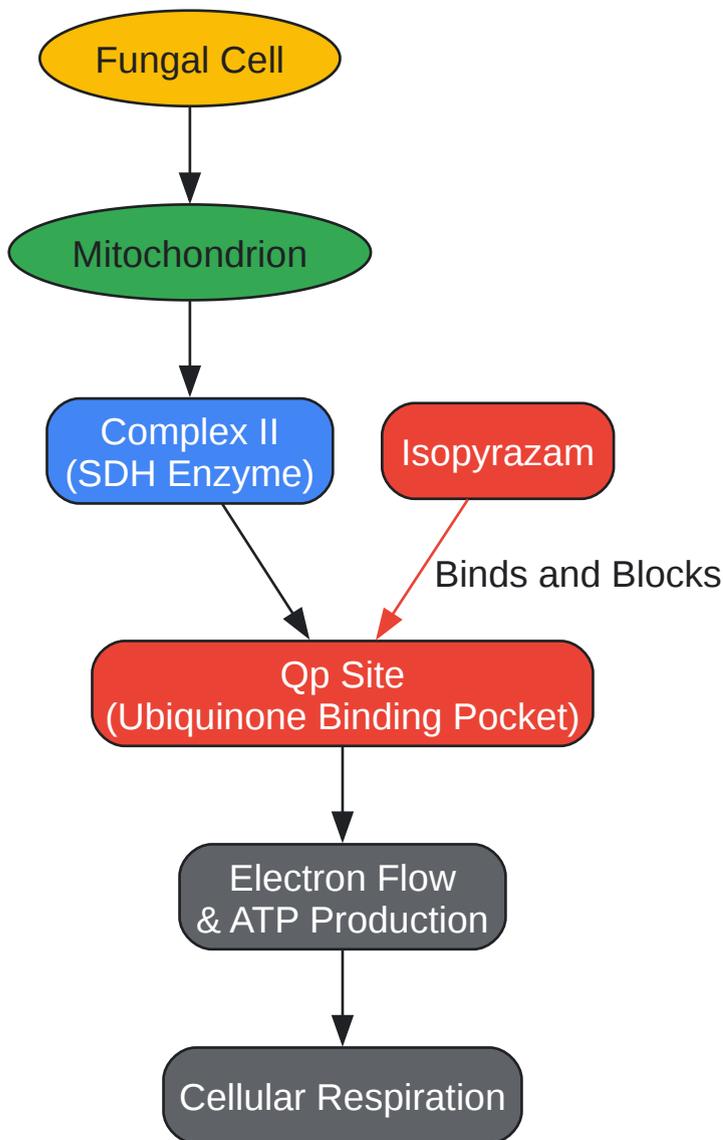
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## Molecular Mechanism of Action

The table below details the core components involved in **isopyrazam's** activity:

Component	Description	Role in Isopyrazam Inhibition
Target Enzyme	Succinate Dehydrogenase (SDH) or Succinate Ubiquinone Oxidoreductase [1]	Key enzyme in both the Krebs cycle (catabolism) and the mitochondrial electron transport chain [1].
Target Complex	Mitochondrial Complex II [2]	Site of the enzyme's function in the electron transport chain.
Fungicide Class	Succinate Dehydrogenase Inhibitor (SDHI) [1] [2]	Fungicides classified in FRAC Group 7 share this mode of action [2].
Molecular Target Site	Ubiquinone-binding (Qp) site [1] [2]	Isopyrazam binds to this pocket, physically blocking ubiquinone from interacting with the complex [1].
Primary Effect	Inhibition of cellular respiration [1] [2]	Disruption of electron transport halts ATP production, starving the fungus of energy [1].

The following diagram illustrates the mechanism of action within the fungal cell:



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The inhibitory pathway of **Isopyrazam** on fungal respiration.

## Fungal Resistance and Management

Repeated use of SDHI fungicides like **isopyrazam** exerts high selection pressure, leading to resistant fungal populations. The primary molecular resistance mechanism involves mutations in the genes encoding the

SDH enzyme subunits (**SdhB, SdhC, and SdhD**) [1]. These mutations alter the Qp site's structure, reducing the binding affinity of the fungicide [1].

The Fungicide Resistance Action Committee (FRAC) classifies SDHIs as medium to high resistance risk. Key management strategies include [2]:

- **Application Limits:** A maximum of **two applications per crop** for cereals and grapes.
- **Use of Mixtures:** SDHIs **must be applied in a mixture** with a fungicide from a different FRAC group (e.g., a Demethylation Inhibitor, or DMI).
- **Preventive Application:** Fungicides should be used **preventively**, not curatively, when disease pressure is low.

**Isopyrazam's** specific action makes it a valuable tool for crop protection, but its long-term efficacy depends on adherence to scientifically backed resistance management strategies.

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## References

1. Molecular Mechanisms of Succinate Dehydrogenase ... [online-rpd.org]
2. Succinate dehydrogenase inhibitor (SDHI) [Group 7 ... [resistance.nzpps.org]

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